

Spectroscopic Profile of Diethyl 2-benzoylmalonate: A Technical Guide

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Compound of Interest

Compound Name: Diethyl 2-benzoylmalonate

Cat. No.: B086235

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This technical document provides a comprehensive overview of the spectroscopic data for **Diethyl 2-benzoylmalonate**, a key intermediate in various synthetic applications. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This guide presents a detailed analysis of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside the experimental protocols for their acquisition.

Spectroscopic Data Summary

The following tables summarize the key quantitative data obtained from the spectroscopic analysis of **Diethyl 2-benzoylmalonate**.

Table 1: ^1H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not available in search results			

Table 2: ^{13}C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
Data not available in search results	

Table 3: Infrared (IR) Spectroscopy Data

Wavenumber (cm^{-1})	Description of Absorption
Data not available in search results	

Table 4: Mass Spectrometry (MS) Data

m/z	Interpretation
Data not available in search results	

Note: Specific quantitative data for **Diethyl 2-benzoylmalonate** was not available in the provided search results. The tables are structured for the inclusion of such data when obtained.

Experimental Protocols

The methodologies outlined below are based on established and reliable procedures for the synthesis and spectroscopic characterization of related compounds.

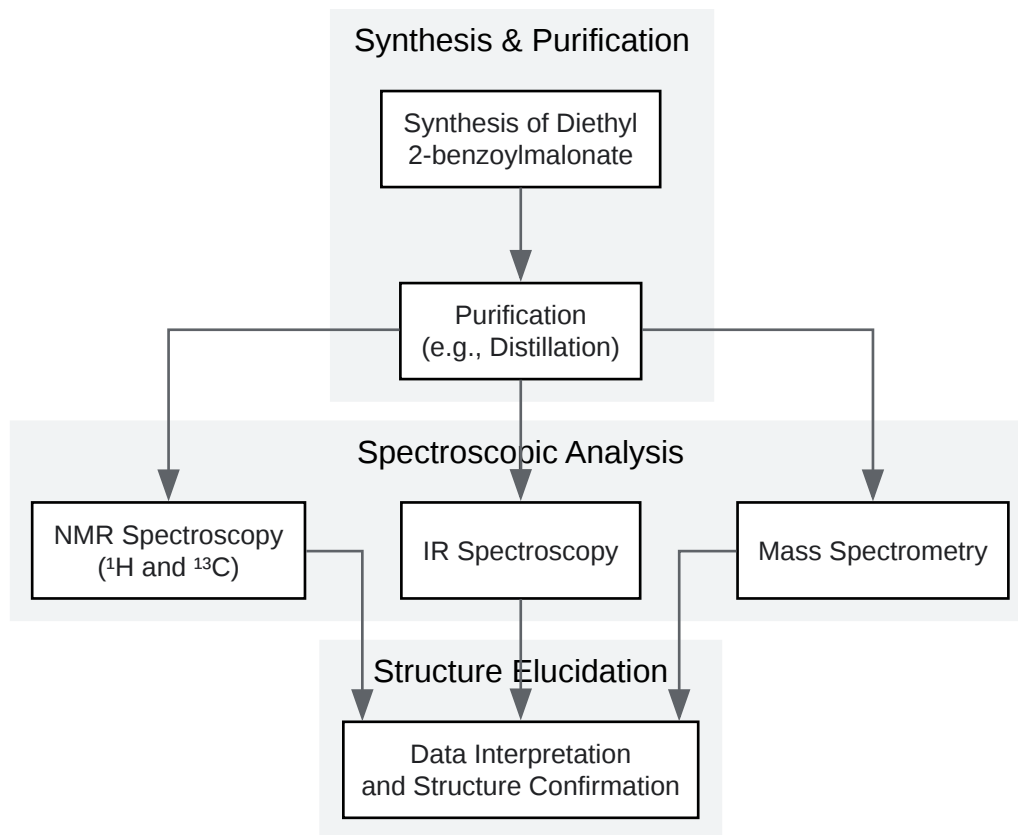
Synthesis of Diethyl 2-benzoylmalonate

A detailed and verified procedure for the synthesis of **Diethyl 2-benzoylmalonate** is available in Organic Syntheses, a peer-reviewed collection of procedures for the synthesis of organic compounds. The method involves the acylation of the ethoxymagnesium derivative of diethyl malonate with a mixed benzoic-carbonic anhydride. The reaction is carried out in a solution of dry ether and toluene at a controlled temperature of -5° to 0°C . Following the reaction, the mixture is worked up with a dilute sulfuric acid solution, and the product is purified by distillation under reduced pressure.

Spectroscopic Analysis Workflow

The following diagram illustrates a typical workflow for the spectroscopic analysis of a synthesized organic compound like **Diethyl 2-benzoylmalonate**.

Spectroscopic Analysis Workflow for Diethyl 2-benzoylmalonate



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